

Technical Support Center: Optimizing Aluminum Sulfate (Alum) Dosage for Turbidity Removal

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Compound of Interest

Compound Name: Aluminum sulfate

Cat. No.: B167585

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and water treatment professionals working on optimizing **aluminum sulfate** (alum) dosage for turbidity removal.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of turbidity removal using **aluminum sulfate**?

A1: **Aluminum sulfate** (alum) primarily removes turbidity through a two-step process called coagulation and flocculation.^{[1][2]} When added to water, alum dissolves and releases positively charged aluminum ions (Al^{3+}).^[2] These ions neutralize the negative surface charge of suspended particles (like clay, silt, and organic matter) that cause turbidity.^[2] This charge neutralization is known as coagulation.^[2] Following this, a gentle mixing phase called flocculation allows these destabilized particles to collide and clump together with a gelatinous precipitate of aluminum hydroxide ($Al(OH)_3$) to form larger, heavier particles called "floc."^[2] These flocs can then be effectively removed through sedimentation and filtration.^[2]

Q2: What is the optimal pH range for effective coagulation with alum?

A2: The optimal pH for alum coagulation is a critical parameter and typically falls between 5.5 and 7.5.^{[2][3]} For the removal of organic matter, a slightly more acidic pH of 5.5 to 6.2 is often preferred, while "sweep coagulation," where the aluminum hydroxide precipitate physically entraps particles, is more effective at a pH of 6.5 to 7.5.^[4] Operating outside the optimal pH

range can lead to poor floc formation and increased residual aluminum in the treated water.[\[2\]](#) [\[4\]](#)

Q3: How does water temperature affect alum dosage and performance?

A3: Lower water temperatures can negatively impact the effectiveness of alum coagulation.[\[5\]](#) [\[6\]](#) In cold water, the chemical reactions are slower, and the floc formed tends to be weaker and forms more slowly.[\[5\]](#) To counteract this, a higher coagulant dose or the addition of a flocculant aid may be necessary.[\[5\]](#) The optimal pH for coagulation also tends to shift to a higher value in colder water. For instance, at 25°C, aluminum's minimum solubility is near pH 6, while at 4°C, it shifts to a pH of 6.5–7.[\[4\]](#)

Q4: What is the role of alkalinity in the coagulation process?

A4: Alkalinity is essential for the alum coagulation process because the chemical reaction consumes it.[\[2\]](#) Sufficient alkalinity is required to buffer the water against a significant drop in pH as alum is added.[\[2\]](#) If the raw water has low alkalinity (typically below 20 mg/L as CaCO₃), it may be necessary to add an alkaline substance like lime or soda ash to maintain the pH within the optimal range for coagulation.[\[5\]](#)[\[7\]](#)

Troubleshooting Guide

Problem	Possible Causes	Recommended Actions
Poor Floc Formation (Small, Pinpoint Floc)	<ul style="list-style-type: none">- Incorrect Alum Dosage: The dosage may be too low (under-dosing).- Suboptimal pH: The water's pH is outside the ideal range for alum coagulation (5.5-7.5).[2][3]- Inadequate Mixing: The rapid mix may be too slow or too short to disperse the coagulant effectively.	<ul style="list-style-type: none">- Perform a Jar Test: Conduct a jar test to determine the optimal alum dosage.[3][8]- Adjust pH: Use an acid or base to adjust the raw water pH to the optimal range.[2]- Optimize Mixing: Ensure the rapid mixing is intense and provides complete dispersion of the alum.[2]
Cloudy Water After Settling (High Residual Turbidity)	<ul style="list-style-type: none">- Incorrect Alum Dosage: Both under-dosing and over-dosing can lead to poor settling. Under-dosing results in insufficient coagulation, while over-dosing can cause charge reversal and restabilization of particles.[8][9]- Ineffective Flocculation: The slow mixing speed may be too high, shearing the flocs apart, or too low, preventing floc formation.[2]- Insufficient Settling Time: The flocs may not have had enough time to settle out.	<ul style="list-style-type: none">- Verify Optimal Dosage: Re-run a jar test to confirm the correct alum dosage.[8][9]- Adjust Flocculation Speed: Optimize the slow mix speed (velocity gradient) to promote the growth of large, settleable flocs without breaking them.[2]- Increase Settling Time: Allow for a longer sedimentation period.
Floating Floc or Floc That Won't Settle	<ul style="list-style-type: none">- Over-dosing Alum: An excessive amount of alum can create a dense, fluffy floc that does not settle well.[8]- Gas Entrapment: Gas bubbles may be attached to the floc, causing them to be buoyant.	<ul style="list-style-type: none">- Reduce Alum Dosage: Conduct a jar test to find a lower, more effective dose.[8]- Observe for Gas: Check for sources of gas introduction during the treatment process.
Significant pH Drop After Alum Addition	<ul style="list-style-type: none">- Low Raw Water Alkalinity: The water lacks the buffering	<ul style="list-style-type: none">- Add Alkalinity: Supplement the raw water with lime, soda

	capacity to neutralize the acidity of the alum.[2][10]	ash, or caustic soda to increase alkalinity.[10]
High Residual Aluminum in Treated Water	- Operating Outside Optimal pH: The solubility of aluminum increases significantly at pH values below 6.0 and above 7.5.[4]	- Maintain Optimal pH: Ensure the pH is controlled within the range of minimum aluminum solubility (around 6.0-7.0, depending on temperature).[4]

Experimental Protocols

Jar Testing for Optimal Alum Dosage Determination

The jar test is a laboratory procedure that simulates the coagulation and flocculation processes in a full-scale water treatment plant. It is used to determine the optimal dosage of coagulants. [8][9]

Equipment:

- Jar testing apparatus with multiple stirrers
- Beakers (1000 mL)
- Pipettes or graduated cylinders
- Turbidimeter
- pH meter
- Stopwatch

Reagents:

- Raw water sample
- **Aluminum sulfate** (alum) stock solution (e.g., 1% or 10 g/L)

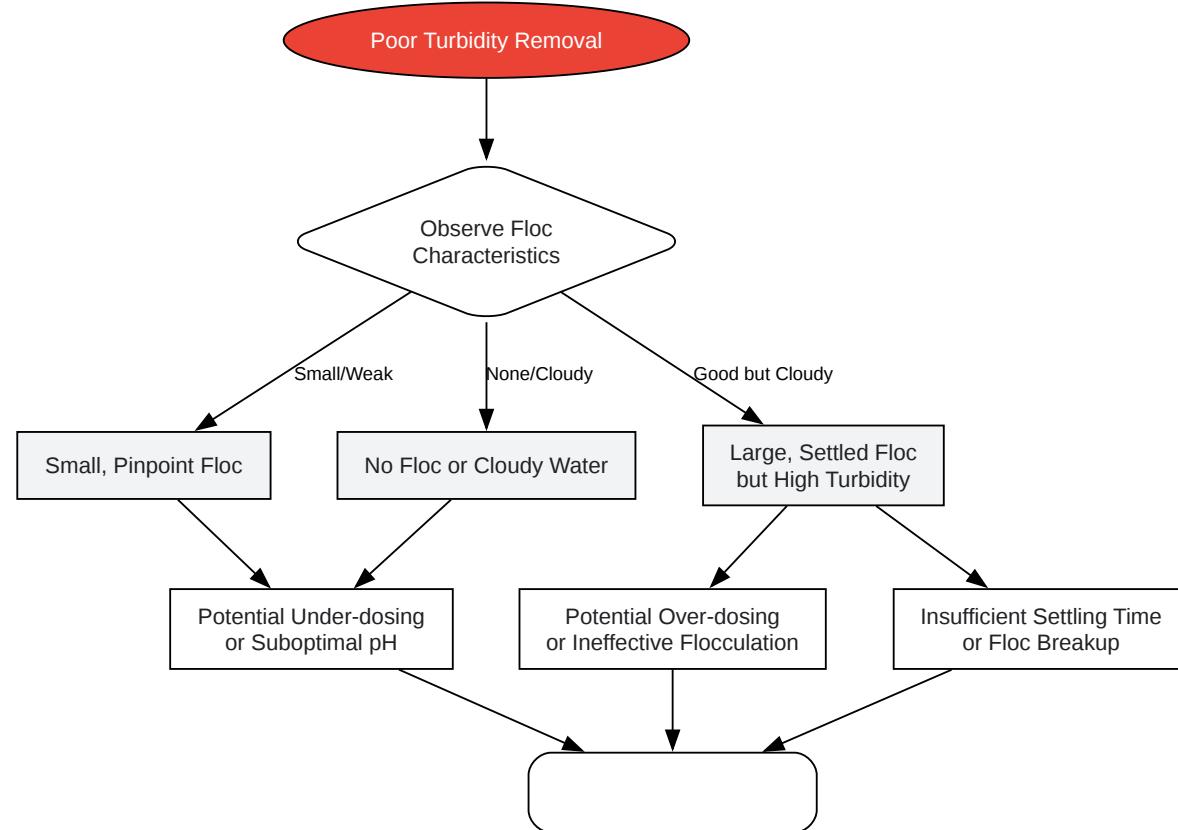
Procedure:

- Sample Collection: Collect a representative sample of the raw water to be treated.
- Initial Measurements: Measure and record the initial turbidity, pH, and temperature of the raw water.[\[8\]](#)
- Jar Setup: Fill at least six beakers with 1000 mL of the raw water sample.[\[8\]](#)[\[9\]](#)
- Coagulant Dosing: While the stirrers are off, add a progressively increasing dose of the alum stock solution to each beaker. One beaker should be a control with no alum added.[\[9\]](#)[\[11\]](#)
- Rapid Mix: Turn on the stirrers to a high speed (e.g., 100-120 rpm) for 1 minute to simulate rapid mixing. This ensures the complete and rapid dispersion of the coagulant.[\[11\]](#)
- Slow Mix (Flocculation): Reduce the stirring speed to a slow mix (e.g., 20-40 rpm) for 15-20 minutes. This gentle mixing promotes the formation of flocs.[\[11\]](#)
- Sedimentation: Turn off the stirrers and allow the flocs to settle for a predetermined time (e.g., 30 minutes).[\[8\]](#)
- Sample Analysis: Carefully draw a sample from the top of each beaker without disturbing the settled floc and measure the final turbidity and pH.[\[8\]](#)
- Determine Optimal Dosage: The optimal alum dosage is the one that produces the lowest residual turbidity.[\[8\]](#) Observe the floc characteristics in each beaker; well-formed, dense flocs with clear water between them indicate good coagulation.[\[11\]](#)

Data Presentation:

Beaker	Alum Dosage (mg/L)	Initial Turbidity (NTU)	Final Turbidity (NTU)	% Turbidity Removal	Final pH	Floc Characteristics
1 (Control)	0					
2	5					
3	10					
4	15					
5	20					
6	25					

Visualizations



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